

Safety and Handling of 2-Phenyl-D5-ethyl isothiocyanate: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenyl-D5-ethyl isothiocyanate

Cat. No.: B12311603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Phenyl-D5-ethyl isothiocyanate**, a deuterated analog of phenethyl isothiocyanate (PEITC). While much of the available toxicological and biological data pertains to the non-deuterated form, the protocols and safety measures are directly applicable. The inclusion of deuterium atoms makes this compound a valuable tool in metabolic and pharmacokinetic studies, allowing researchers to trace its fate in biological systems.

Chemical and Physical Properties

2-Phenyl-D5-ethyl isothiocyanate is a liquid at room temperature.^[1] Its properties are summarized in the table below. Data for the non-deuterated analog, phenethyl isothiocyanate, is included for comparison.

Property	2-Phenyl-D5-ethyl isothiocyanate	Phenethyl isothiocyanate
Synonyms	Phenethyl Isothiocyanate-D5 (phenyl-D5)	PEITC, 2-Isothiocyanatoethylbenzene
CAS Number	912627-98-6[1]	2257-09-2[2]
Molecular Formula	C ₉ D ₅ H ₄ NS	C ₉ H ₉ NS
Molecular Weight	168.27 g/mol	163.24 g/mol
Physical State	Liquid	Liquid
Purity	>98%	≥95% to 99%
Boiling Point	Not available	139-140 °C/11 mmHg
Density	Not available	1.094 g/mL at 25 °C
Refractive Index	Not available	n ₂₀ /D 1.5888
Solubility	Not available	Insoluble in water. Soluble in ethanol, DMSO, and dimethyl formamide (approx. 30 mg/ml).
Storage	Store at room temperature. Protect from moisture.	2-8°C or -20°C.

Safety and Hazard Information

2-Phenyl-D5-ethyl isothiocyanate is classified as a hazardous substance. The following tables summarize the key hazard statements and precautionary measures.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.

Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are crucial to minimize exposure risk.

Precaution	Description
Engineering Controls	Work in a well-ventilated area, preferably under a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other impervious clothing.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Wash hands thoroughly after handling.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Fire-Fighting Measures

Measure	Description
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon oxides, nitrogen oxides, sulfur oxides.
Firefighter Protection	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Spills and Disposal

Procedure	Description
Spill Cleanup	Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

Biological Activity and Experimental Protocols

Phenethyl isothiocyanate (PEITC), the non-deuterated form of this compound, is a well-studied chemopreventive agent found in cruciferous vegetables. It is known to induce apoptosis and inhibit cancer cell growth in various cancer models.

Apoptosis Induction in Cancer Cells

PEITC has been shown to induce apoptosis in various cancer cell lines, including cervical, ovarian, and prostate cancer. The mechanism often involves the generation of reactive oxygen species (ROS), activation of caspases, and modulation of the MAPK and PI3K/Akt signaling pathways.

This protocol is a standard method to assess the cytotoxic effects of a compound on cancer cells.

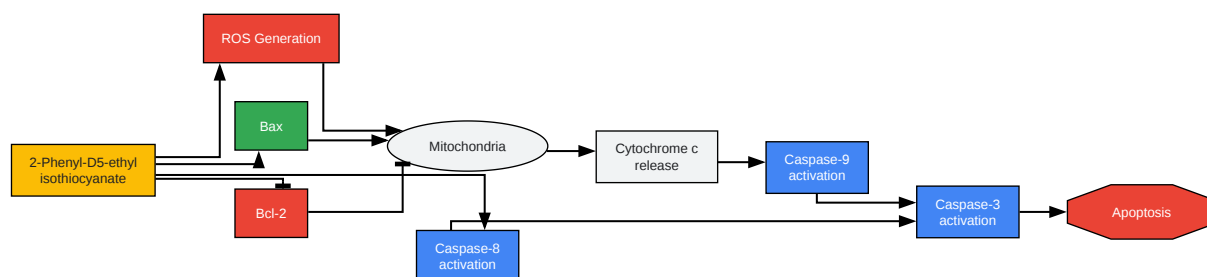
- **Cell Seeding:** Seed cancer cells (e.g., HeLa, OVCAR-3) in a 96-well plate at a density of 5×10^3 cells per well and incubate for 24 hours.
- **Treatment:** Treat the cells with varying concentrations of **2-Phenyl-D5-ethyl isothiocyanate** (e.g., 0-30 μM) for 24 to 48 hours. A vehicle control (e.g., DMSO) should be included.
- **MTT Addition:** Add 10 μL of MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C .
- **Formazan Solubilization:** Add 100 μL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the control group.

This flow cytometry-based assay is used to quantify apoptosis.

- **Cell Treatment:** Treat cells with the desired concentrations of **2-Phenyl-D5-ethyl isothiocyanate** for a specified time (e.g., 24 hours).
- **Cell Harvesting:** Wash the cells with cold PBS.
- **Staining:** Resuspend the cells in binding buffer and add Annexin V-FITC and propidium iodide (PI) according to the manufacturer's protocol.
- **Flow Cytometry:** Analyze the stained cells by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.

Signaling Pathways

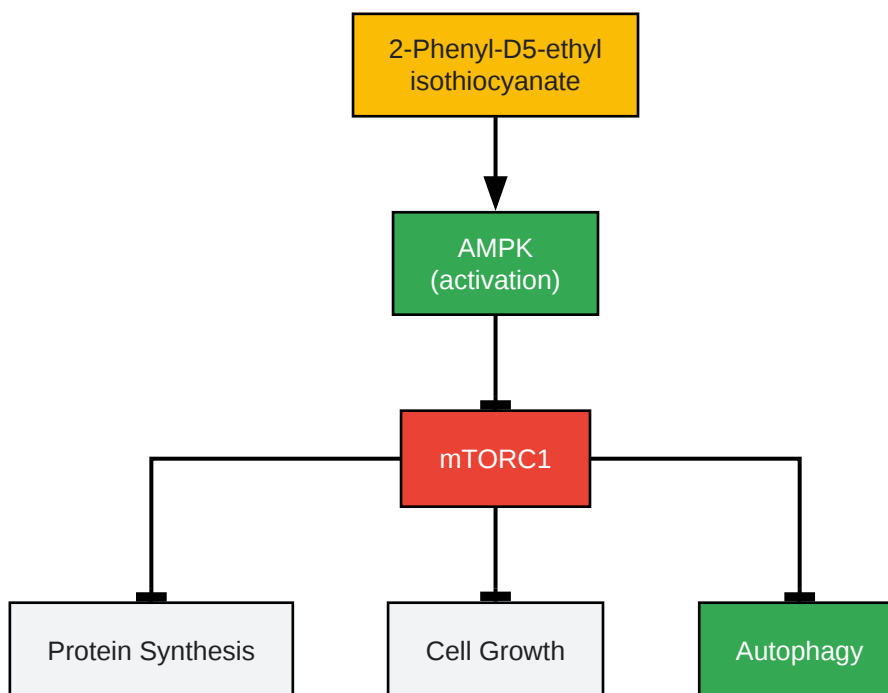
PEITC induces apoptosis through both intrinsic (mitochondrial) and extrinsic pathways. This involves the activation of initiator caspases (caspase-8 and -9) and the executioner caspase-3. It also modulates the expression of Bcl-2 family proteins, leading to the release of cytochrome c from the mitochondria.



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Caption: PEITC-induced apoptosis signaling pathway.

PEITC has been shown to inhibit the mTORC1 signaling pathway, which is a key regulator of cell growth and proliferation. This inhibition can be mediated through the activation of AMPK.



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Caption: Inhibition of the mTORC1 signaling pathway by PEITC.

Quantitative Toxicity Data

The following table summarizes the available quantitative toxicity data for phenethyl isothiocyanate.

Cell Line	Assay	Endpoint	Value	Reference
OVCAR-3 (Ovarian Cancer)	Cell Proliferation	IC ₅₀	23.2 μ M	
Huh7.5.1 (Hepatocellular Carcinoma)	MTT Assay	IC ₅₀	~15-30 μ M	
KKU-M214 (Cholangiocarcinoma)	Cytotoxicity	IC ₅₀ (24h)	2.99 \pm 0.87 μ M	
Chang (Liver Cells)	Cytotoxicity	IC ₅₀ (24h)	3.46 \pm 0.20 μ M	

Conclusion

2-Phenyl-D5-ethyl isothiocyanate is a valuable research tool, particularly for studies involving the metabolism and pharmacokinetics of isothiocyanates. Due to its hazardous nature, strict adherence to safety protocols is mandatory. The biological activity of its non-deuterated analog, PEITC, is well-documented, providing a strong foundation for its use in cancer research and drug development. Researchers should consult the full Safety Data Sheet (SDS) before handling this compound and ensure that all laboratory personnel are trained in its safe use.

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References

- 1. Frontiers | Phenethyl Isothiocyanate Induces Apoptosis Through ROS Generation and Caspase-3 Activation in Cervical Cancer Cells [frontiersin.org]
- 2. Phenethyl isothiocyanate (PEITC) inhibits growth of ovarian cancer cells by inducing apoptosis: role of caspase and MAPK activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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